

3,4-Furandimethanol safety data and handling

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Compound Focus: 3,4-Furandimethanol

CAS No.: 14496-24-3

Cat. No.: S773982

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Hazard Identification and Safe Handling

The table below summarizes the identified hazard and handling information for **3,4-Furandimethanol**.

Property	Description / Value
CAS Number	14496-24-3 [1]
Molecular Formula	C6H8O3 [1]
Molecular Weight	128.13 g/mol [1]
Physical Form	Liquid [1]
Density	1.248 g/mL at 25 °C [1]
Boiling Point	120 °C at 1 Torr (approx. 0.13 kPa) [1]
Flash Point	>110 °C [1]
GHS Hazard Statement	H318 : Causes serious eye damage [1]

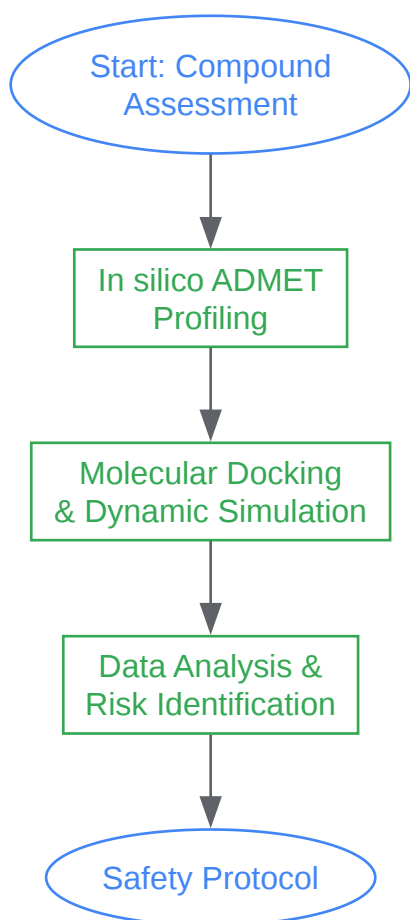
| **Precautionary Statements** | **P280**: Wear eye protection/face protection. **P305+P351+P338**: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue

rinsing [1] |

Experimental Context and Broader Safety Workflow

While specific toxicology studies on **3,4-Furandimethanol** are not available in the search results, recent research on related furanic compounds highlights the importance and common methodologies of preclinical safety assessment, which you can consider applying [2].

A study on HMF and its derivatives utilized **computer-aided drug design (CADD)** and **ADMET (Absorption, Distribution, Metabolism, Excretion, Toxicity) profiling** to predict pharmacokinetic and toxicological properties early in the drug discovery process [2]. The experimental workflow for such an assessment can be visualized as follows:



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The specific parameters analyzed in such a workflow typically include:

- **Absorption:** Predicted through measures like intestinal absorption and Caco-2 permeability [2].
- **Distribution:** Assessed using models for volume of distribution (VDss) and blood-brain barrier (BBB) penetration [2].
- **Metabolism:** Evaluated by interaction with cytochrome P450 enzymes (e.g., CYP2D6, CYP3A4) [2].
- **Toxicity:** Screened for endpoints like AMES mutagenicity, hERG inhibition, and hepatotoxicity [2].

Recommendations for Researchers

Given the identified eye hazard and the lack of comprehensive toxicological data, the following handling protocols are recommended:

- **Eye and Face Protection:** Always wear **chemical splash goggles** and a face shield, especially when handling the liquid form, in strict accordance with the P280 precautionary statement [1].
- **General Handling:** Handle in a well-ventilated area, preferably within a **fume hood**. Use appropriate gloves (e.g., nitrile) and a lab coat to prevent skin contact.
- **Obtain the SDS:** The most critical step is to procure the full **Safety Data Sheet (SDS)** from the chemical supplier. The SDS will contain detailed information on first aid measures, toxicological data, ecological information, and disposal considerations that are essential for completing a comprehensive technical guide.

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References

1. furan-3,4-diyldimethanol | 14496-24-3 [chemicalbook.com]
2. Therapeutic Potential of HMF and Its Derivatives [pmc.ncbi.nlm.nih.gov]

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